

# o-Terphenyl Technical Support Center: A Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: O-Terphenyl

Cat. No.: B166444

[Get Quote](#)

Welcome to the comprehensive support guide for **o-terphenyl**. This document is designed to provide researchers, scientists, and drug development professionals with in-depth technical information, best practices for handling and storage, and robust troubleshooting advice. Our goal is to ensure your experiments are safe, efficient, and reproducible by addressing potential challenges before they arise.

## Section 1: Understanding o-Terphenyl: Core Properties and Characteristics

**o-Terphenyl** is an aromatic hydrocarbon that sees use in a variety of applications, including as a heat transfer fluid, a plasticizer, and in the synthesis of functional molecules for materials science and drug discovery.<sup>[1][2]</sup> Its physical and chemical properties are crucial to understanding its behavior in experimental settings.

## Key Physical and Chemical Properties of o-Terphenyl

Property	Value	Source(s)
CAS Number	84-15-1	[3]
Molecular Formula	C <sub>18</sub> H <sub>14</sub>	[4]
Molecular Weight	230.30 g/mol	[4]
Appearance	Colorless to light-yellow solid (crystalline or flake-like)	[1][5]
Melting Point	56-59 °C (133-138 °F)	[2]
Boiling Point	332-337 °C (630-639 °F)	[1][2]
Solubility	Insoluble in water. Sparingly soluble in lower alcohols and glycols. Very soluble in common aromatic solvents like toluene and benzene, as well as dichloromethane and carbon tetrachloride.	[1][2]
Vapor Pressure	<1 Pa at 25 °C	[1]
Density	1.16 g/cm <sup>3</sup>	[1]
Flash Point	163-171 °C (325-339 °F)	[5]

## Section 2: Safety First: Hazard Identification and Personal Protection

**o-Terphenyl** is a combustible solid and presents moderate toxicity if ingested or inhaled.[3][5] Adherence to strict safety protocols is non-negotiable.

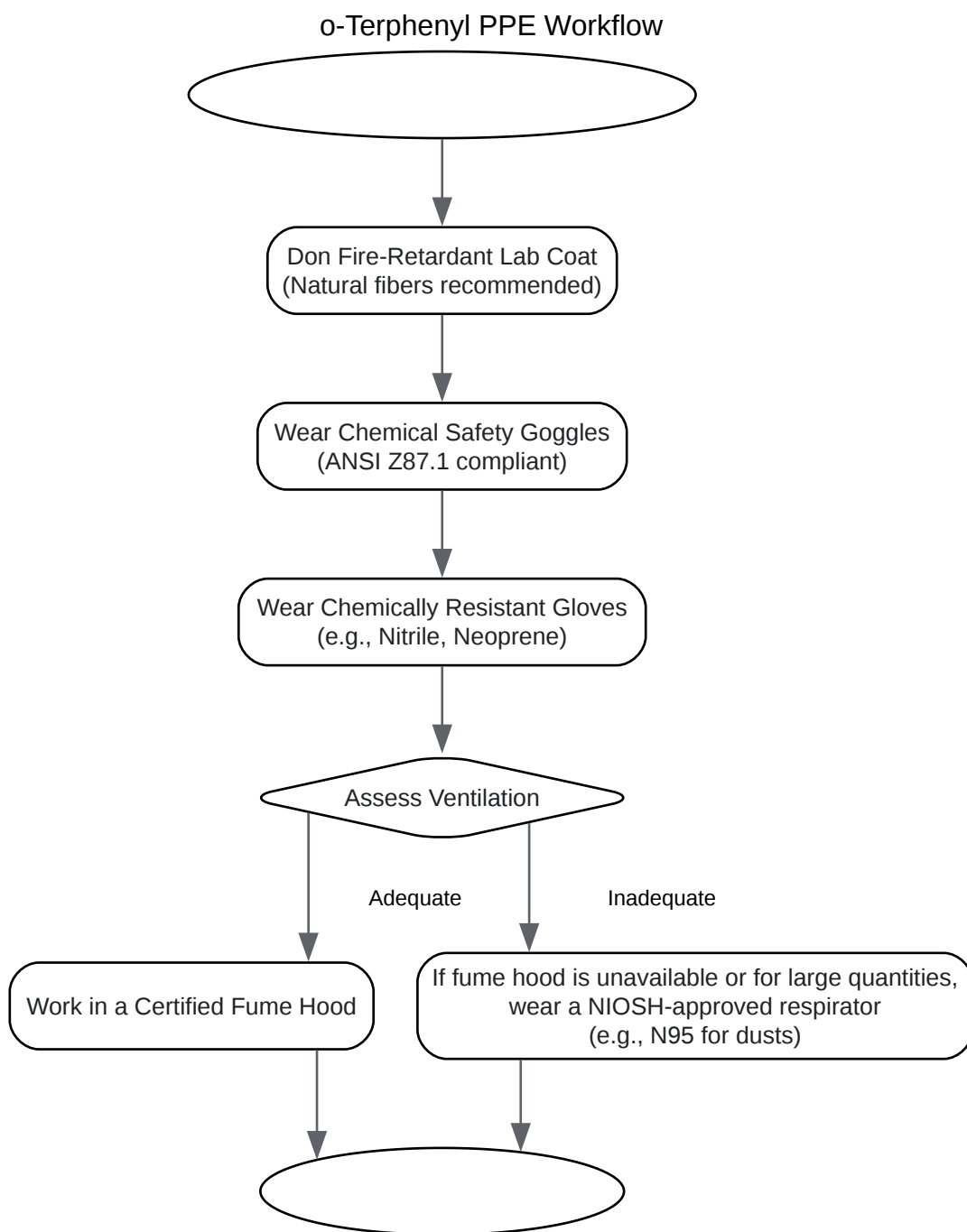
GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4)[3]
- Acute Toxicity, Inhalation (Category 3)[3]

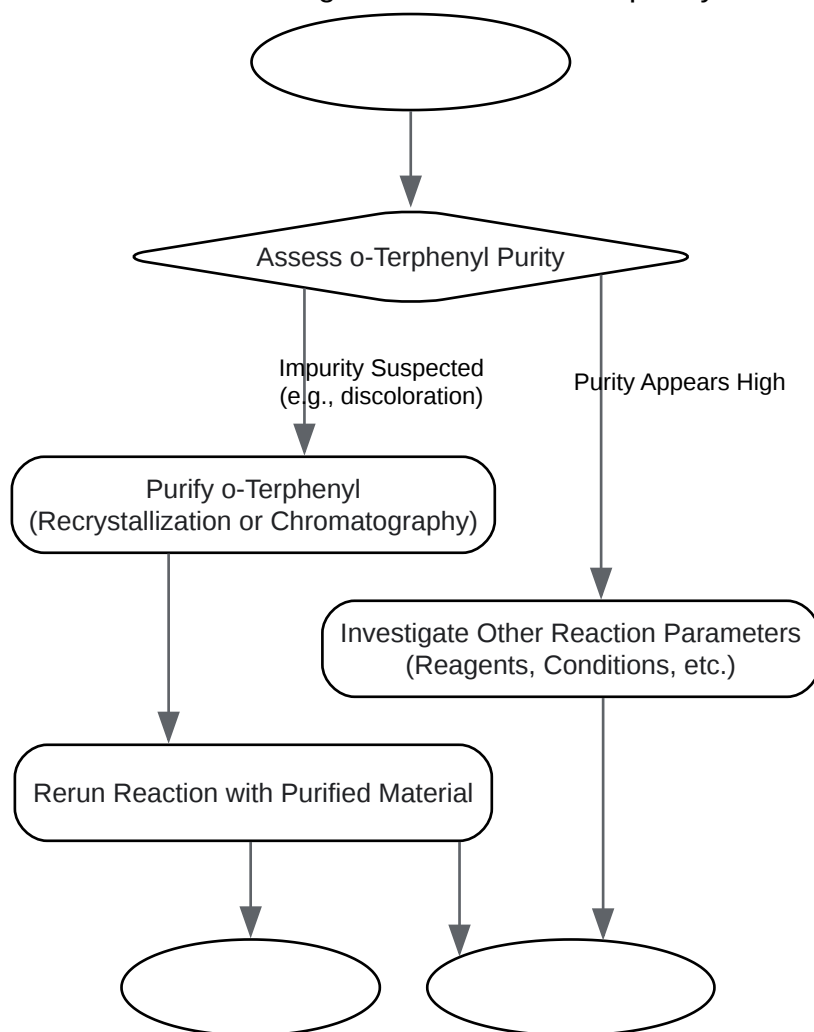
- Serious Eye Irritation (Category 2A)[[3](#)]
- Hazardous to the aquatic environment, long-term hazard (Category 1)[[3](#)]

## Personal Protective Equipment (PPE) Workflow

Proper PPE is the first line of defense against exposure. The following workflow should be followed every time **o-terphenyl** is handled.



## Troubleshooting Low Yield with o-Terphenyl



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. O-Terphenyl | C<sub>18</sub>H<sub>14</sub> | CID 6766 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. o-Terphenyl | 84-15-1 [chemicalbook.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]

- 4. o-Terphenyl (CAS 84-15-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. O-TERPHENYL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [o-Terphenyl Technical Support Center: A Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166444#o-terphenyl-handling-and-storage-best-practices]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)